

Technical Guide to Neodymium Triacetate: Properties, Safety, and Handling

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Compound of Interest

Compound Name: *Neodymium triacetate*

Cat. No.: *B1582837*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Neodymium Triacetate**, focusing on its chemical identity, safety data, and handling protocols. The information is intended to support researchers, scientists, and professionals in drug development in the safe and effective use of this compound.

Chemical Identification

Neodymium Triacetate is a chemical compound of the rare earth element neodymium and acetic acid. It is important to distinguish between the anhydrous and hydrated forms of this salt, as they are assigned different CAS numbers.

Identifier	Neodymium(III) Acetate (Anhydrous)	Neodymium(III) Acetate Hydrate
Synonyms	Neodymium acetate, Neodymium ethanoate	Acetic acid, neodymium salt, hydrate
CAS Number	6192-13-8[1]	334869-71-5[2]
Molecular Formula	C ₆ H ₉ NdO ₆ [1]	Nd(C ₂ H ₃ O ₂) ₃ · xH ₂ O[3][4]
Molecular Weight	321.37 g/mol [1]	321.38 g/mol (anhydrous basis)[4]
Appearance	Light purple solid[1]	Purple solid[4]

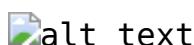
Safety and Hazard Information

Neodymium Triacetate is classified as an irritant. The following tables summarize its hazard classification and the necessary precautionary measures according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[2] [4]
Eye Irritation	2A	H319: Causes serious eye irritation[2][4]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[2][4]

GHS Pictogram:



Signal Word: Warning

Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [2] [4]
P264		Wash skin thoroughly after handling. [5]
P271		Use only outdoors or in a well-ventilated area. [4]
P280		Wear protective gloves/protective clothing/eye protection/face protection. [6]
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [4]
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing. [4]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2] [4]
P312		Call a POISON CENTER/doctor if you feel unwell. [5]
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [6]
P405		Store locked up. [6]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [6]

Toxicological Data

Quantitative toxicological data for **Neodymium Triacetate**, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values for oral, dermal, and inhalation routes, are not readily available in published literature and safety data sheets.^{[4][7]} One source indicates an intravenous lowest published toxic dose (LDLo) in cats of 50 mg/kg.^[8] However, this is not a standard measure for acute toxicity assessment.

Endpoint	Species	Route	Value
LD50	Not available	Oral	No data available
LD50	Not available	Dermal	No data available
LC50	Not available	Inhalation	No data available
LDLo	Cat	Intravenous	50 mg/kg ^[8]

Due to the lack of comprehensive toxicological data, it is recommended to handle this compound with care, assuming it may have uncharacterized toxic properties.

Experimental Protocols for Hazard Assessment

The irritant properties of a chemical like **Neodymium Triacetate** are typically assessed using standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Skin Irritation Testing (based on OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation.^[9]

Methodology:

- Test Animal: The albino rabbit is the recommended species.^[9]
- Application: A single dose of 0.5 g of the solid test substance is applied to a small area of the skin (approximately 6 cm²) under a gauze patch.^[9]
- Exposure: The exposure period is typically 4 hours.^[9]

- Observation: After removal of the patch, the skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).[9]
- Scoring: The severity of the skin reactions is scored according to a standardized system (e.g., Draize method).[10][11]

Eye Irritation Testing (based on OECD Guideline 405)

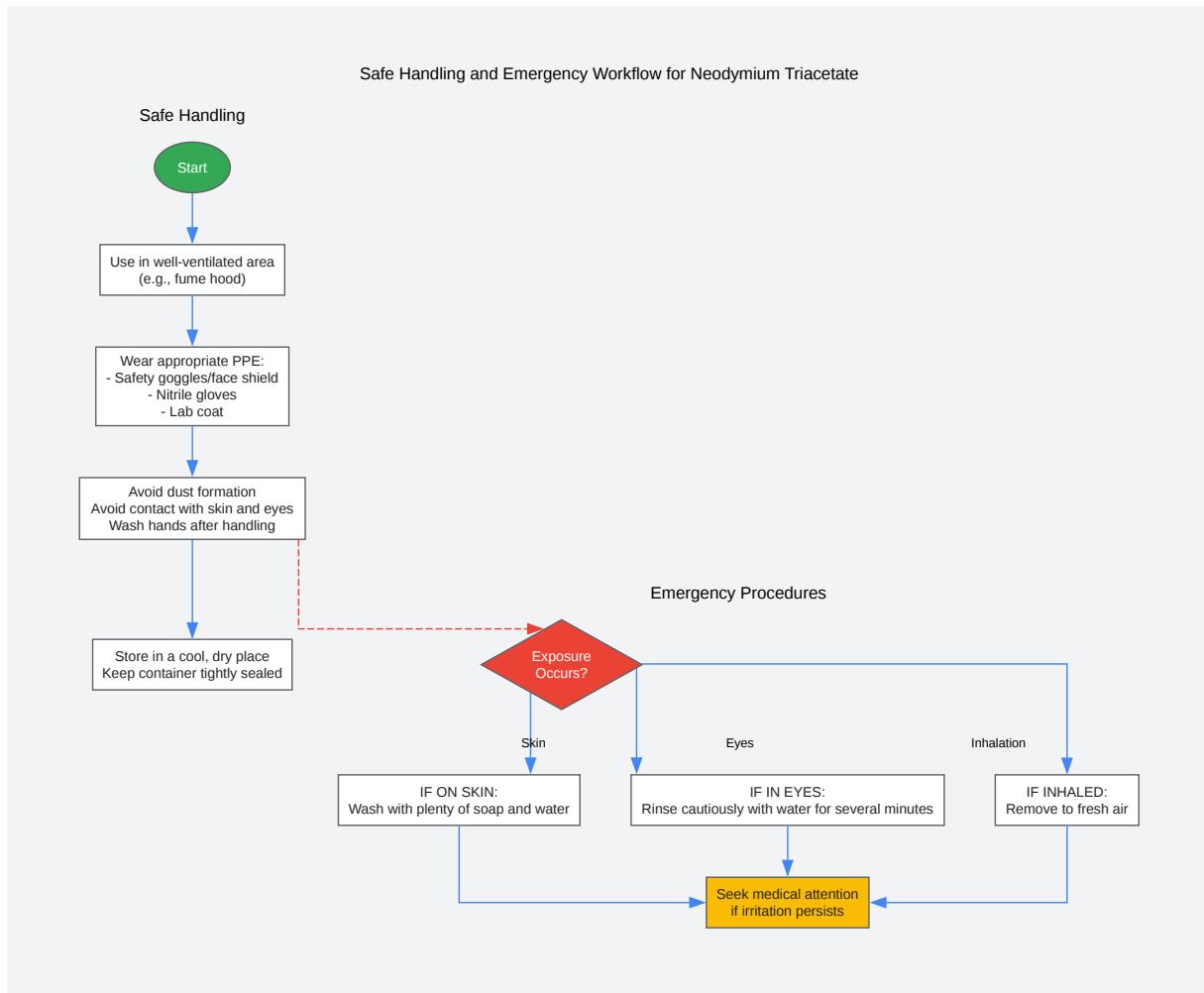
This test assesses the potential of a substance to cause eye irritation or damage.[12]

Methodology:

- Test Animal: The albino rabbit is the recommended species.[13]
- Application: A single dose of the test substance (e.g., 0.1 mL for liquids or not more than 0.1 g for solids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.[12]
- Observation: The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[12][13]
- Scoring: The severity of the ocular reactions is graded using a standardized scoring system.

Safe Handling and Emergency Procedures Workflow

The following diagram illustrates the logical workflow for the safe handling of **Neodymium Triacetate** and the appropriate response in case of exposure.

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Caption: Workflow for handling **Neodymium Triacetate** safely.

Conclusion

Neodymium Triacetate is a valuable compound in research and various industries. While it presents moderate irritation hazards, it can be handled safely by adhering to standard laboratory safety protocols, including the use of appropriate personal protective equipment and engineering controls. In case of exposure, prompt first aid measures should be taken, and medical attention should be sought if symptoms persist. The lack of comprehensive acute toxicity data underscores the importance of cautious handling to minimize exposure.

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